Spectral Characterization of 2-Bromoethyl Isothiocyanate: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromoethyl isothiocyanate*
CAS No.:	*1483-41-6*
Cat. No.:	*B075459*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectral characterization of **2-Bromoethyl isothiocyanate** (CAS 1483-41-6), a bifunctional synthetic compound with applications in organic synthesis and potential biological activities. This document outlines the key spectral data obtained from Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy, along with generalized experimental protocols.

Introduction

2-Bromoethyl isothiocyanate (C_3H_4BrNS, Molar Mass: 166.04 g/mol) is a molecule of interest due to its reactive isothiocyanate and bromo functional groups, making it a versatile building block in the synthesis of various organic compounds. Accurate spectral characterization is crucial for its identification, purity assessment, and understanding its role in chemical reactions. This guide summarizes the available spectral data and provides a framework for its experimental determination.

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Mass Spectrometry

Mass spectrometry of **2-Bromoethyl isothiocyanate** provides valuable information about its molecular weight and fragmentation pattern, aiding in its structural elucidation.

Data Summary:

Parameter	Value	Reference
Molecular Formula	C_3H_4BrNS	
Molecular Weight	166.04 g/mol	
Major Fragments (m/z)	27, 107, 109	[1]
Total Peaks (GC-MS)	66	[1]

Interpretation:

The fragmentation pattern of alkyl isothiocyanates often includes a characteristic peak at m/z 72, corresponding to the $[CH_2NCS]^+$ ion. The observed prominent peaks at m/z 107 and 109 likely correspond to the bromine-containing fragment $[BrCH_2CH_2]^+$, showing the characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br). The peak at m/z 27 could be attributed to the $[C_2H_3]^+$ fragment.

Experimental Protocol (General):

Gas Chromatography-Mass Spectrometry (GC-MS) is a common technique for the analysis of volatile compounds like **2-Bromoethyl isothiocyanate**.

- Sample Preparation: A dilute solution of **2-Bromoethyl isothiocyanate** in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) is prepared.
- Injection: A small volume (typically 1 µL) of the sample is injected into the GC inlet, which is heated to ensure vaporization.
- Chromatographic Separation: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., a non-polar or medium-polar column like DB-5ms). The

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column temperature is programmed to ramp up to facilitate the separation of components based on their boiling points and interactions with the stationary phase.

- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer's ion source, where it is typically ionized by electron impact (EI) at 70 eV.
- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: An electron multiplier detects the ions, and the signal is processed to generate a mass spectrum.

Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **2-Bromoethyl isothiocyanate** is characterized by the strong absorption of the isothiocyanate group.

Data Summary:

Functional Group	Characteristic Absorption (cm^{-1})	Intensity
Isothiocyanate (-N=C=S)	~2000-2200	Strong, Sharp
C-H (alkane)	~2850-3000	Medium-Strong
C-Br	~500-600	Medium-Strong

Note: The exact peak positions can vary slightly based on the sample phase (e.g., liquid film, gas, or in solution).

Interpretation:

The most prominent feature in the IR spectrum of **2-Bromoethyl isothiocyanate** is the intense and sharp absorption band in the region of 2000-2200 cm^{-1}, which is characteristic of the asymmetric stretching vibration of the -N=C=S functional group.[2] The absorptions in the 2850-3000 cm^{-1} range correspond to the C-H stretching vibrations of the ethyl group. The

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presence of the carbon-bromine bond is indicated by a band in the lower frequency region of the spectrum.

Experimental Protocol (General - Attenuated Total Reflectance FTIR):

- Instrument Preparation: The FTIR spectrometer and the ATR accessory are powered on and allowed to stabilize. A background spectrum of the clean, empty ATR crystal is recorded.
- Sample Application: A small drop of liquid **2-Bromoethyl isothiocyanate** is placed directly onto the ATR crystal.
- Spectrum Acquisition: The sample spectrum is recorded by co-adding multiple scans to improve the signal-to-noise ratio. The spectrum is typically recorded over the range of 4000-400 cm^{-1}.
- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final absorbance or transmittance spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule.

^{1}H NMR Spectroscopy

Predicted Data Summary:

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~3.6-3.8	Triplet	2H	-CH_2-Br
~3.9-4.1	Triplet	2H	-CH_2-NCS

Note: These are predicted values based on typical chemical shifts for similar structural motifs. Actual values may vary depending on the solvent and instrument frequency.[3][4]

Interpretation:

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The ^{1}H NMR spectrum of **2-Bromoethyl isothiocyanate** is expected to show two triplets. The methylene group attached to the electronegative bromine atom (-CH_2-Br) is expected to appear at a lower field (downfield) compared to a standard alkane, likely in the range of 3.6-3.8 ppm. The methylene group adjacent to the isothiocyanate group (-CH_2-NCS) is also deshielded and is expected to resonate at a slightly different chemical shift, likely in the 3.9-4.1 ppm range. The triplet multiplicity arises from the coupling of each methylene group with the adjacent methylene group (n+1 rule, where n=2).

^{13}C NMR Spectroscopy

Predicted Data Summary:

Chemical Shift (δ, ppm)	Assignment
~30-35	-CH_2-Br
~45-50	-CH_2-NCS
~130-140	-N=C=S

Note: These are predicted values. The isothiocyanate carbon signal is often broad and may have a low signal-to-noise ratio.[5][6][7]

Interpretation:

The ^{13}C NMR spectrum is expected to show three distinct signals. The carbon atom bonded to the bromine (-CH_2-Br) would appear in the typical range for alkyl halides. The carbon atom adjacent to the isothiocyanate group (-CH_2-NCS) would be shifted downfield. The carbon of the isothiocyanate group (-N=C=S) is expected to have the largest chemical shift. It is important to note that the quaternary carbon of the isothiocyanate group often exhibits a broad signal due to its relaxation properties, which can sometimes make it difficult to observe.[5]

Experimental Protocol (General NMR):

- Sample Preparation: Approximately 5-10 mg of **2-Bromoethyl isothiocyanate** is dissolved in about 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), is added.

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- Instrument Setup: The NMR tube is placed in the spectrometer. The instrument is tuned and the magnetic field is shimmed to achieve homogeneity.
- ^{1}H NMR Acquisition: A standard one-dimensional proton NMR experiment is performed. Key parameters include the number of scans, relaxation delay, and acquisition time.
- ^{13}C NMR Acquisition: A proton-decoupled ^{13}C NMR experiment is performed. Due to the low natural abundance of ^{13}C, a larger number of scans is typically required.
- Data Processing: The acquired free induction decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected to obtain the final NMR spectra. Chemical shifts are referenced to TMS (0 ppm).

Ultraviolet-Visible (UV-Vis) Spectroscopy

Aliphatic isothiocyanates do not possess strong chromophores that absorb in the typical UV-Vis range (200-800 nm). Therefore, **2-Bromoethyl isothiocyanate** is expected to have weak or no significant absorption in this region. Aromatic isothiocyanates, in contrast, typically exhibit characteristic absorption bands.

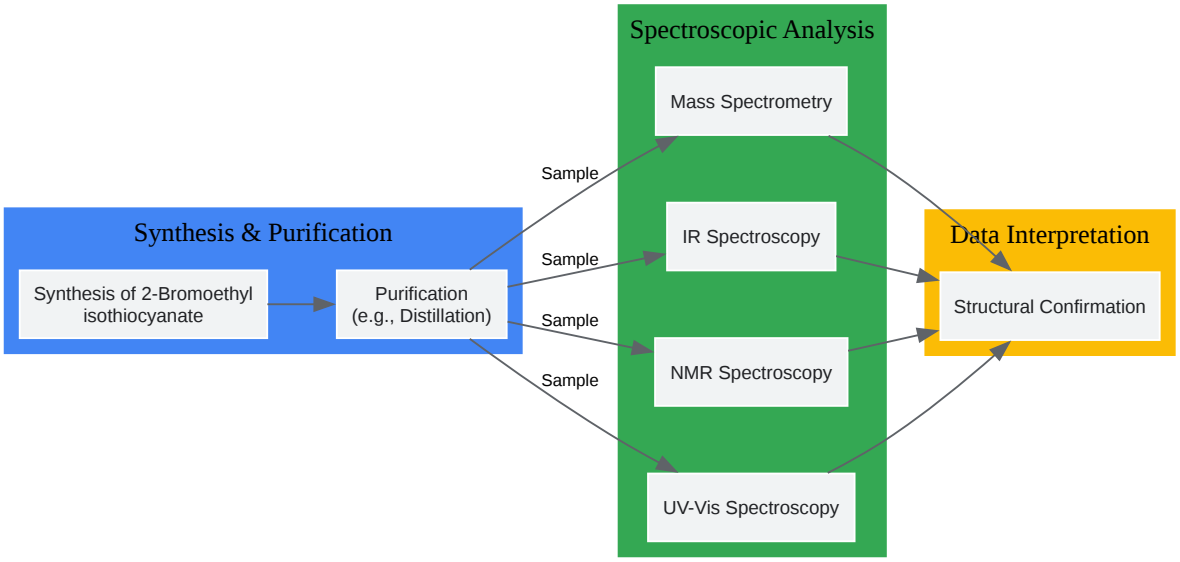
Experimental Protocol (General):

- Sample Preparation: A solution of **2-Bromoethyl isothiocyanate** of a known concentration is prepared in a UV-transparent solvent (e.g., ethanol or cyclohexane).
- Instrument Setup: The UV-Vis spectrophotometer is turned on and allowed to warm up. A baseline is recorded using a cuvette filled with the solvent.
- Spectrum Acquisition: The cuvette is filled with the sample solution, and the absorbance is measured over the desired wavelength range (e.g., 200-400 nm).

Logical Workflow and Relationships

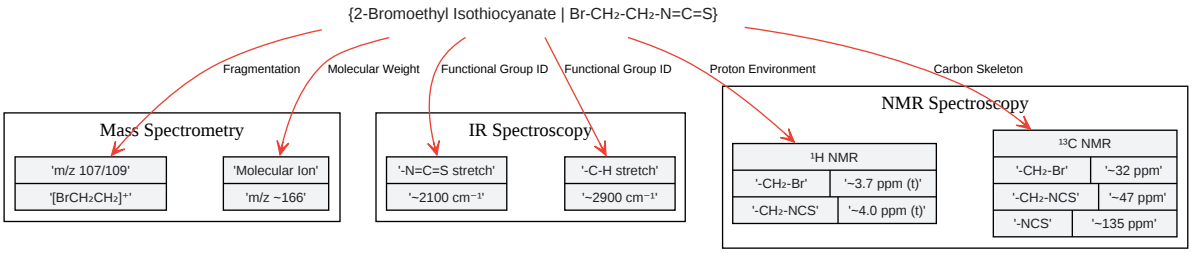
The following diagrams illustrate the general workflow for the spectral characterization of **2-Bromoethyl isothiocyanate** and the relationship between its structure and expected spectral features.

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General workflow for the synthesis and spectral characterization.



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Correlation of structure with expected spectral features.

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